

Designing protease-resistant peptides using N-Me-Cha

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Compound of Interest

Compound Name: (S)-3-Cyclohexyl-2-(methylamino)propanoic acid
Cat. No.: B12989057

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Application Note: Engineering Protease-Resistant Peptides via N-Methyl-Cyclohexylalanine (N-Me-Cha) Incorporation

Part 1: Executive Summary & Scientific Rationale

The Challenge: Peptide therapeutics often suffer from rapid in vivo degradation due to proteolytic cleavage, primarily driven by serum peptidases and renal brush-border enzymes.^[1] Standard L-amino acids offer little resistance. While D-amino acids prevent recognition, they often disrupt the chiral binding environment required for receptor affinity.

The Solution: N-Me-Cha (N-Methyl-Cyclohexylalanine) N-Me-Cha represents a "dual-threat" modification for stabilizing peptide backbones. It combines two distinct protective mechanisms:

- **N-Methylation (Backbone Shielding):** Replaces the amide proton (-NH) with a methyl group (-NCH₃). This eliminates the hydrogen bond donor critical for the catalytic mechanism of many serine and aspartyl proteases (e.g., Trypsin, Chymotrypsin) and introduces steric clash that prevents the peptide bond from fitting into the enzyme's active site (S1/S1' pockets).

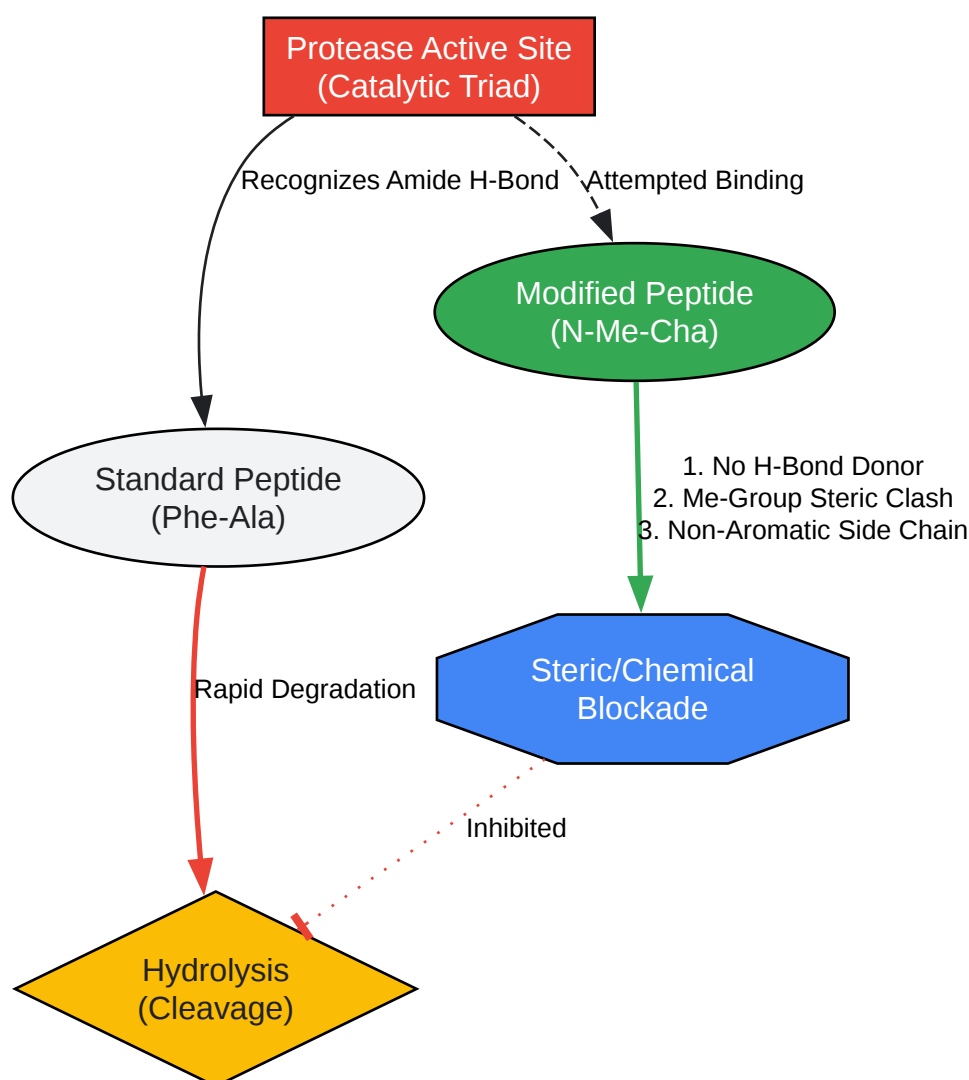
- **Cyclohexyl Side Chain (Lipophilic Bulk):** The cyclohexyl group mimics the hydrophobicity of Phenylalanine (Phe) and Tryptophan (Trp) but lacks the aromaticity. This increases metabolic stability against chymotrypsin-like enzymes (which target aromatics) while maintaining high affinity for hydrophobic receptor pockets (e.g., GPCRs).

Part 2: Strategic Design & Mechanism

Before synthesis, the placement of N-Me-Cha must be determined via N-Methyl Scanning. Random incorporation often destroys potency.

Mechanism of Action Diagram

The following diagram illustrates how N-Me-Cha disrupts protease activity compared to a standard peptide bond.



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Caption: Mechanistic interference of N-Me-Cha against proteolytic cleavage via elimination of the H-bond donor and steric occlusion.

Part 3: Synthesis Protocol (Fmoc-SPPS)

Critical Warning: The secondary amine of N-Me-Cha is sterically hindered and nucleophilically poor. The subsequent amino acid coupling (coupling onto N-Me-Cha) is the most difficult step in the synthesis and prone to failure.

Reagents & Materials

- Resin: Rink Amide (low loading, 0.3–0.4 mmol/g recommended to reduce aggregation).
- Coupling Reagent: HATU (Standard) or COMU (Safer/Higher Efficiency). Avoid HBTU/TBTU for this step.
- Base: DIPEA (Diisopropylethylamine).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Solvent: DMF (anhydrous).
- Monitoring: Chloranil Test (Ninhydrin is ineffective for secondary amines).

Step-by-Step Methodology

1. Coupling N-Me-Cha to the Resin (or Peptide Chain)[\[3\]](#)

- Difficulty: Moderate.[\[6\]](#)[\[7\]](#)
- Protocol:
 - Dissolve Fmoc-N-Me-Cha-OH (4 eq), HATU (3.9 eq), and DIPEA (8 eq) in DMF.
 - Pre-activate for 30 seconds.
 - Add to resin.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Reaction Time: 2 hours at Room Temperature (RT).

- Wash: DMF (3x), DCM (3x).

2. The Critical Step: Coupling the Next Amino Acid onto N-Me-Cha

- Difficulty: High.[2][6][7] The N-methyl group creates massive steric hindrance.
- Protocol (The "Double-Hit" Method):
 - Coupling A (Standard High-Power):
 - Use HATU (5 eq) + Fmoc-AA-OH (5 eq) + DIPEA (10 eq).
 - React for 2 hours at 50°C (Microwave or heated shaker).
 - Coupling B (Alternative Mechanism):
 - If Coupling A is <95% complete (check via Chloranil), perform a second coupling using PyBroP or PyAOP.
 - Reagents: Fmoc-AA-OH (5 eq), PyBroP (5 eq), DIPEA (10 eq).
 - React for 4 hours at RT or 1 hour at 50°C.

3. Monitoring (The Chloranil Test)

- Note: The standard Kaiser (Ninhydrin) test detects primary amines. It will yield a false negative for N-Me-Cha.
- Procedure:
 - Take a few resin beads.[4]
 - Add 2 drops of 2% Acetaldehyde in DMF + 2 drops of 2% Chloranil in DMF.
 - Wait 5 minutes.
 - Blue/Green Beads: Secondary amine present (Coupling Incomplete).
 - Colorless/Brown: Coupling Complete.

Synthesis Workflow Diagram



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Caption: Optimized SPPS workflow for N-Me-Cha incorporation, highlighting the critical secondary amine monitoring step.

Part 4: Validation & Stability Data

Once synthesized, the peptide must be validated for protease resistance.

Protocol: Plasma Stability Assay

- Preparation: Dissolve peptide to 10 mM in DMSO.
- Incubation: Dilute to 10 μ M in pooled Human Plasma (pre-warmed to 37°C).
- Sampling: Remove aliquots at t = 0, 15, 30, 60, 120, and 240 mins.
- Quenching: Add aliquot to ice-cold Acetonitrile (1:3 ratio) with 0.1% Formic Acid to precipitate plasma proteins.
- Analysis: Centrifuge (10,000g, 10 min) and analyze supernatant via LC-MS/MS.

Comparative Stability Data (Representative)

The table below illustrates the typical half-life extension observed when substituting Phenylalanine (Phe) with N-Me-Cha in a bioactive peptide sequence.

Peptide Variant	Sequence Modification	Plasma Half-Life (t _{1/2})	Protease Susceptibility
Native	H-Arg-Phe-Ala-OH	~15 minutes	High (Chymotrypsin/Trypsin)
D-Amino Acid	H-Arg-D-Phe-Ala-OH	~4 hours	Low (Stereochemical mismatch)
N-Me-Phe	H-Arg-N-Me-Phe-Ala-OH	~2.5 hours	Moderate (Steric block only)
N-Me-Cha	H-Arg-N-Me-Cha-Ala-OH	>12 hours	Negligible (Steric + Non-aromatic)

Note: D-amino acids offer stability but often reduce receptor affinity by 10-100x due to side-chain reorientation. N-Me-Cha preserves the L-configuration side-chain vector while providing superior stability.

Part 5: Troubleshooting Guide

- Low Yield on "Next" Residue:
 - Cause: Steric bulk of N-Me-Cha prevents the activated amino acid from attacking the amine.
 - Fix: Switch to COMU or PyAOP.[5] Use microwave irradiation (50°C, 25W). Use a smaller, less hindered AA (e.g., Gly, Ala) immediately following N-Me-Cha if design permits.
- Racemization:
 - Cause: High temperature or excessive base during coupling.
 - Fix: Use Oxyma Pure as an additive to suppress racemization. Keep temperature ≤50°C.
- Invisibility in QC:
 - Cause: N-Me-Cha lacks the aromatic UV chromophore of Phe/Trp.

- Fix: Ensure the peptide sequence contains at least one Tyr/Trp/Phe elsewhere, or monitor at 214 nm (peptide bond) rather than 280 nm.

References

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